

# In-Depth Technical Guide to nitro-Grela: Safety, Handling, and Experimental Protocols

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## Compound of Interest

Compound Name: *nitro-Grela*

Cat. No.: *B1312454*

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## For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **nitro-Grela**, a second-generation Grubbs-type catalyst, with a focus on its safe handling, mechanism of action, and application in key chemical transformations. The information is intended for professionals in research and drug development who utilize olefin metathesis in their synthetic workflows.

## Safety and Handling Guidelines

**nitro-Grela** and its derivatives are ruthenium-based organometallic compounds. While they exhibit high stability in air, adherence to proper laboratory safety protocols is essential.<sup>[1]</sup> Based on available Safety Data Sheets (SDS) for similar compounds, **nitro-Grela** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, the following handling and storage precautions should be observed:

### 1.1. Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Skin and Body Protection:** A lab coat and appropriate street clothing should be worn. Avoid exposed skin.

### 1.2. Handling:

- **Inert Atmosphere:** For optimal catalyst performance and longevity, it is recommended to handle **nitro-Grela** under an inert atmosphere (e.g., nitrogen or argon), particularly for long-term storage and sensitive reactions.<sup>[1]</sup>
- **Avoid Inhalation:** Handle the powdered catalyst in a well-ventilated area or a fume hood to avoid inhaling dust particles.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.

### 1.3. Storage:

- **Long-term Storage (>1 week):** Store in a cool, dry place (2-8 °C is recommended) under an inert gas.<sup>[1]</sup>
- **Short-term Storage (<1 week):** Can be stored at ambient temperature under an inert gas.<sup>[1]</sup>
- **Container:** Keep the container tightly sealed to prevent degradation from atmospheric moisture and oxygen.

### 1.4. Disposal:

- **Dispose of waste material** in accordance with local, regional, and national regulations for chemical waste.

### 1.5. Toxicological Information:

- **Acute Effects:** No irritant effects on the skin or eyes have been reported.
- **Sensitization:** No sensitizing effects are known.
- It is important to note that comprehensive toxicological data for **nitro-Grela** is limited. As with all chemical reagents, exposure should be minimized.

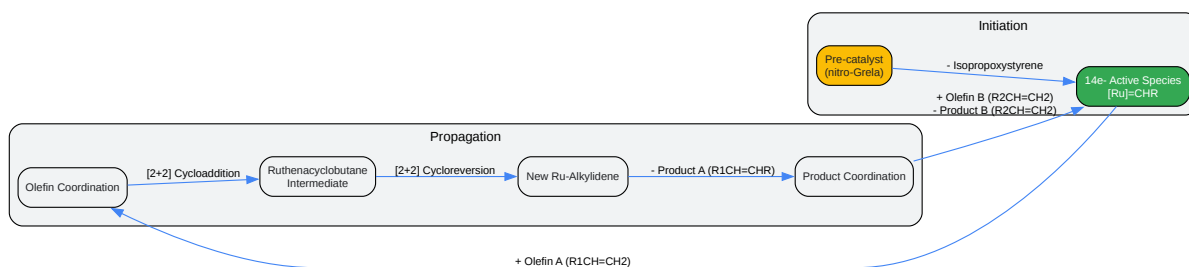
## Physicochemical Properties

The following table summarizes the key physicochemical properties of **nitro-Grela**.

Property	Value
Chemical Formula	$C_{31}H_{37}Cl_2N_3O_3Ru$
Molecular Weight	671.62 g/mol
Appearance	Green to dark green powder
Melting Point	>300 °C
Purity	≥95%
Storage Temperature	2-8 °C

## Mechanism of Action: The Olefin Metathesis Catalytic Cycle

The catalytic activity of **nitro-Grela** in olefin metathesis is governed by the Chauvin mechanism. This cycle involves a series of [2+2] cycloaddition and cycloreversion steps between the ruthenium alkylidene and the olefin substrates. The user's request for "signaling pathways" is interpreted in this chemical context as the catalytic cycle.



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Caption: The Chauvin mechanism for olefin metathesis catalyzed by a Grubbs-type catalyst like **nitro-Grela**.

## Experimental Protocols

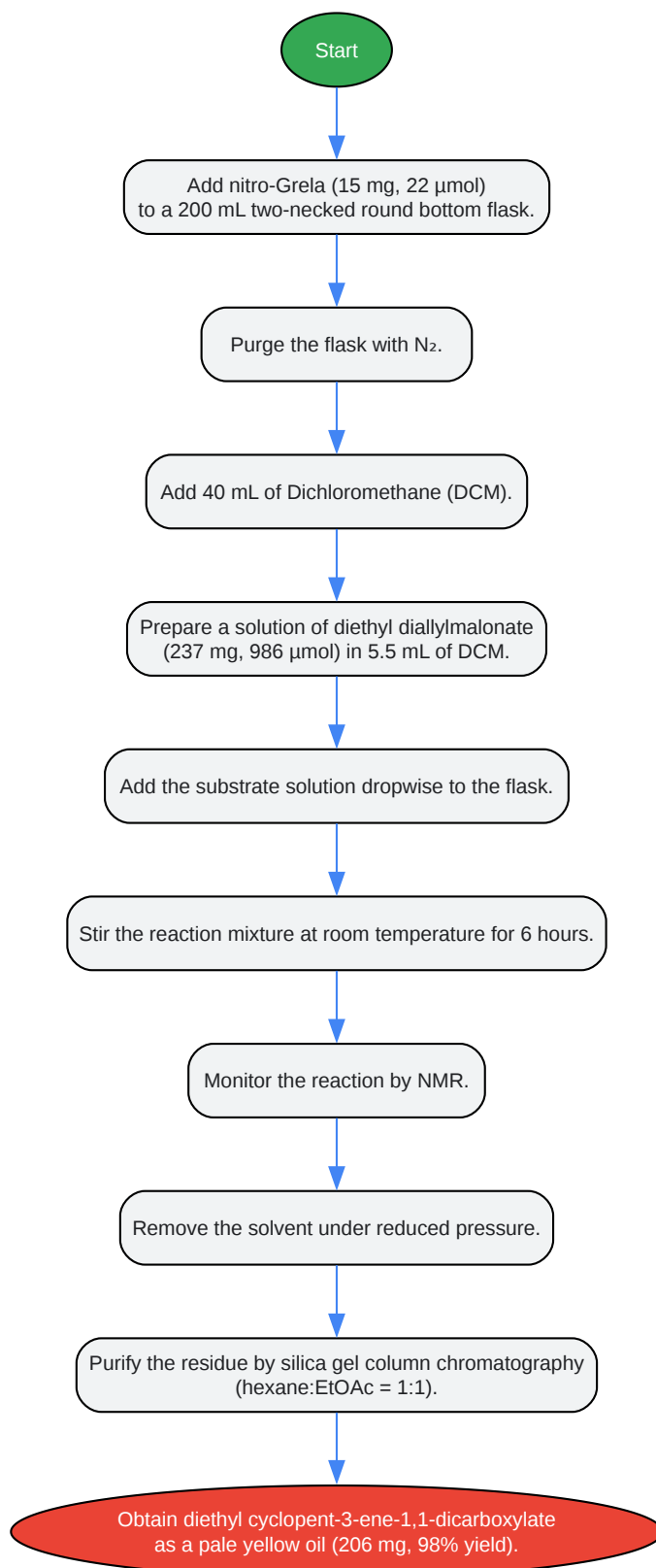
**nitro-Grela** is a versatile catalyst for various olefin metathesis reactions, including Ring-Closing Metathesis (RCM), Cross-Metathesis (CM), and En-Yne Metathesis.

### General Considerations for Olefin Metathesis Reactions:

- **Solvent:** Dichloromethane (DCM) and toluene are commonly used solvents. Ensure solvents are dry and degassed for optimal results.
- **Catalyst Loading:** Typically ranges from 0.1 to 5 mol%, depending on the substrate and reaction type.
- **Temperature:** Reactions are often run at room temperature to 40 °C, although some substrates may require heating.
- **Atmosphere:** While **nitro-Grela** is air-stable, performing reactions under an inert atmosphere of nitrogen or argon is good practice to prevent catalyst deactivation, especially in reactions requiring long times or low catalyst loadings.

### Detailed Experimental Protocol for Ring-Closing Metathesis (RCM) of Diethyl Diallylmalonate:

This protocol describes the synthesis of diethyl cyclopent-3-ene-1,1-dicarboxylate.



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Caption: Experimental workflow for the Ring-Closing Metathesis of diethyl diallylmalonate using **nitro-Grela**.

Materials:

- **nitro-Grela** (15 mg, 22  $\mu\text{mol}$ )
- Diethyl diallylmalonate (237 mg, 986  $\mu\text{mol}$ )
- Dichloromethane (DCM), anhydrous (45.5 mL)
- 200 mL two-necked round-bottom flask
- Standard glassware for inert atmosphere techniques and chromatography

Procedure:

- To a 200 mL two-necked round-bottom flask, add **nitro-Grela** (15 mg, 22  $\mu\text{mol}$ ).
- Purge the flask with dry nitrogen gas.
- Add 40 mL of anhydrous dichloromethane to the flask.
- In a separate vial, dissolve diethyl diallylmalonate (237 mg, 986  $\mu\text{mol}$ ) in 5.5 mL of anhydrous dichloromethane.
- Add the solution of diethyl diallylmalonate dropwise to the reaction flask.
- Stir the mixture at room temperature for 6 hours.
- The reaction progress can be monitored by Nuclear Magnetic Resonance (NMR) spectroscopy.
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.
- Purify the resulting residue by silica gel column chromatography using a mixture of hexane and ethyl acetate (1:1) as the eluent.

- The product, diethyl cyclopent-3-ene-1,1-dicarboxylate, is obtained as a pale yellow oil (206 mg, 98% yield).

## Quantitative Data from Cited Experiments

The following tables summarize quantitative data from various olefin metathesis reactions using **nitro-Grela** and its derivatives, providing a comparative overview of its performance.

### Comparison of Catalysts in the RCM of Diethyl Diallylmalonate in Various Solvents

Catalyst	Solvent	Catalyst Loading (mol%)	Temperature (°C)	Yield (%)
nG	Toluene	0.1	70	-
nG	2-MeTHF	0.1	70	very low
nG-SIPr	2-MeTHF	0.1	70	very low
nG-I <sub>2</sub>	Toluene	0.1	70	-
nG-SIPr-I <sub>2</sub>	Toluene	0.25	40	-
nG-SIPr-I <sub>2</sub>	2-MeTHF	0.25	40	-
nG-SIPr-I <sub>2</sub>	EtOAc	0.25	70	-
nG-SIPr-I <sub>2</sub>	iPrOH	0.75	40	-

Note: "-" indicates data not specified in the provided search results.

## Cross-Metathesis (CM) Reaction Data

Substrate 1	Substrate 2	Catalyst	Catalyst Loading (mol %)	Solvent	Temperature (°C)	Time (h)	Yield (%)	Selectivity (%)	E/Z Ratio
Methyl undecenoate	cis-1,4-diacetoxy-2-butene	nG	0.4	Toluene	70	2	84	99	6/1
Methyl undecenoate	cis-1,4-diacetoxy-2-butene	nG-I <sub>2</sub>	0.4	Toluene	70	2	88	96	4.8/1
Methyl undecenoate	cis-1,4-diacetoxy-2-butene	nG-SIPr	0.4	Toluene	70	2	88	98	5/1
Methyl undecenoate	cis-1,4-diacetoxy-2-butene	nG-SIPr-I <sub>2</sub>	0.4	Toluene	70	2	84	90	3/1
Methyl undecenoate	Methyl acrylate	nG	0.5	Toluene	70	2	98	>99	19/1
Methyl undecenoate	Methyl acrylate	nG-I <sub>2</sub>	0.5	Toluene	70	2	74	88	9/1



Methyl undecenoate	Methyl acrylate	nG-SIPr	0.5	Toluene	70	2	98	>99	9/1
Methyl undecenoate	Methyl acrylate	nG-SIPr-I <sub>2</sub>	0.5	Toluene	70	2	30	44	9/1

This guide provides foundational information for the safe and effective use of **nitro-Grela**. For specific applications and troubleshooting, consulting the primary literature is highly recommended.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [In-Depth Technical Guide to nitro-Grela: Safety, Handling, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1312454#nitro-grela-safety-and-handling-guidelines>]

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